

N-Methylhexanamide: A Technical Overview of its Molecular Properties

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Compound of Interest

Compound Name: *N-Methylhexanamide*

CAS No.: 3418-05-1

Cat. No.: B1216667

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of molecules is paramount. This technical guide provides a concise summary of the molecular formula and molecular weight of **N-Methylhexanamide**.

N-Methylhexanamide is a fatty amide with the chemical formula $C_7H_{15}NO$.^{[1][2][3]} Its molecular structure consists of a hexanamide backbone with a methyl group attached to the nitrogen atom.

Molecular Data Summary

The key quantitative data for **N-Methylhexanamide** is presented in the table below for straightforward reference and comparison.

Property	Value	Source
Molecular Formula	C7H15NO	PubChem[1], LookChem[2], Guidechem[3]
Molecular Weight	129.20 g/mol	PubChem[1]
Monoisotopic Mass	129.115364102 Da	PubChem[1]

This document focuses solely on the molecular weight and formula of **N-Methylhexanamide**. As such, experimental protocols, signaling pathways, and logical relationship diagrams are not applicable to the scope of this guide.

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References

- 1. N-Methylhexanamide | C7H15NO | CID 439790 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-methylhexanamide | [lookchem](https://lookchem.com) [lookchem.com]
- 3. Page loading... [guidechem.com]
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